

Historical discovery and isolation of cedrenol

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Compound Name: Cedrenol

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An In-depth Technical Guide on the Historical Discovery and Isolation of **Cedrenol**

Introduction

Cedrenol, a naturally occurring sesquiterpene alcohol, is a significant constituent of cedarwood oil, prized for its characteristic woody aroma. This technical guide provides a comprehensive overview of the historical discovery and the methodologies developed for the isolation of **cedrenol**. It is intended for researchers, scientists, and professionals in the fields of natural product chemistry, perfumery, and drug development. This document details the key scientific milestones, experimental protocols for its extraction and purification, and its physicochemical properties.

Historical Context and Discovery

The journey to identifying **cedrenol** is intertwined with the broader chemical investigation of cedarwood oil, which began in the 19th century. The initial focus was on the more abundant components of the oil.

- 1841: The sesquiterpene hydrocarbon cedrene was first isolated from cedarwood oil by Walter. In the same year, Walter also observed cedrol, the crystalline sesquiterpene alcohol that is a major component of the oil.^[1]
- Early 20th Century: It wasn't until the beginning of the 20th century that the sesquiterpene alcohol **cedrenol** was first noted by Semmler and Mayer, distinguishing it from the more abundant cedrol.^[1]

- Mid-20th Century: Despite its early discovery, the definitive structural formulas for cedrene, cedrol, and **cedrenol** remained elusive for several decades. Researchers like Semmler, Treibs, Ruzicka, and Plattner contributed to the growing body of knowledge, but as noted by Guenther in the 1950s, their exact structures were not yet firmly established.^[1]

This timeline highlights a common theme in natural product chemistry: the most abundant and easily crystallizable components are often discovered first, with the identification of minor or isomeric compounds like **cedrenol** following as analytical techniques become more refined.

Figure 1: Historical timeline of the discovery of key cedarwood oil components.

Physicochemical Properties of Cedrenol

Cedrenol is a viscous liquid with a tenacious, sweet, and dry woody odor.^[1] Its properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₂₄ O	^[2]
Molar Mass	220.35 g/mol	^[2] ^[3]
Appearance	Colorless to pale-yellow viscous liquid	^[1] ^[3]
Odor	Tenacious, dry, sweet, woody cedar odor	^[1] ^[3]
Boiling Point	166-169 °C @ 9.5 mmHg	^[3] ^[4]
Melting Point	178 °C	^[3]
Density	~1.0083 g/mL	^[3]
Refractive Index	~1.5212	^[3]
logP (o/w)	4.366 (estimated)	^[3] ^[4]
Water Solubility	24.38 mg/L @ 25 °C (estimated)	^[4]
CAS Number	28231-03-0	^[2] ^[4]

Chemical Composition of Cedarwood Oils

The concentration of **cedrenol** varies depending on the source of the cedarwood oil. The primary commercial sources are from species of the *Juniperus* and *Cedrus* genera.[5] The table below shows the typical composition of major components in Virginia cedarwood oil, which is a common source for **cedrenol** isolation.

Component	Typical Percentage Range in Virginia Cedarwood Oil (<i>Juniperus virginiana</i>)	Reference
α -Cedrene	20% - 35%	[6]
β -Cedrene	4% - 8%	[6]
Thujopsene	10% - 25%	[6]
Cedrol	16% - 25%	[6]
Cedrenol	Small amounts, often co-distilled with cedrol	[1]
Widdrol	2% - 5%	[6]
Cuparene	1.5% - 7%	[6]

Experimental Protocols for Isolation

The isolation of **cedrenol** from its natural source relies on classic and modern chemical and biotechnological techniques.

Method 1: Isolation from Cedarwood Oil via Fractional Distillation

This is the primary industrial method for obtaining natural **cedrenol**.[7] The process separates the components of the essential oil based on their different boiling points.

Objective: To separate the sesquiterpene alcohol fraction, containing **cedrenol** and cedrol, from the lighter sesquiterpene hydrocarbon fraction of cedarwood oil.

Materials and Equipment:

- Crude cedarwood oil (e.g., from *Juniperus virginiana*)
- Vacuum distillation apparatus (round-bottom flask, fractionating column, condenser, receiving flasks)
- Vacuum pump
- Heating mantle with stirrer
- Manometer

Protocol:

- Initial Setup: Assemble the vacuum distillation apparatus. Charge the round-bottom flask with crude cedarwood oil.
- Removal of Hydrocarbons: Apply a vacuum and begin heating the oil. The more volatile sesquiterpene hydrocarbons (like α -cedrene and thujopsene) will distill first. Collect this "light fraction."
- Fractional Distillation: Gradually increase the temperature and/or decrease the pressure. Carefully monitor the temperature at the head of the fractionating column.
- Isolation of Alcohol Fraction: Collect the higher-boiling fraction, which is enriched in the sesquiterpene alcohols cedrol and **cedrenol**. This fraction is often referred to as "cedrol distilled" or crude cedrol.^[1] **Cedrenol** is typically concentrated in the liquid portions of this fraction.^[1]
- Further Purification (Optional):
 - Crystallization: The collected alcohol fraction can be cooled to crystallize out the solid cedrol, leaving a liquid phase that is further enriched in **cedrenol**.^[8]
 - Repeated Distillation: The **cedrenol**-rich liquid can be subjected to further, more precise fractional distillation to achieve higher purity.

Figure 2: Workflow for the isolation of **cedrenol** via fractional distillation.

Method 2: Microbial Transformation of α -Cedrene

An innovative and highly specific method for producing a form of **cedrenol** involves biotechnology. Researchers have identified bacteria capable of hydroxylating α -cedrene.[7]

Objective: To produce (R)-10-hydroxycedrene (sec-**cedrenol**) from α -cedrene using a microbial catalyst.

Materials and Equipment:

- Rhodococcus strain KSM-7358[7]
- Culture medium (containing nutrients for bacterial growth)
- α -cedrene (substrate)
- Bioreactor or shake flasks
- Centrifuge
- Solvent for extraction (e.g., ethyl acetate)
- Chromatography equipment for purification (e.g., silica gel column)

Protocol:

- Cultivation: Inoculate the Rhodococcus strain into a suitable culture medium and grow until a sufficient cell density is reached.
- Biotransformation: Add α -cedrene to the bacterial culture. The α -cedrene can be emulsified with a non-ionic surfactant to improve bioavailability.
- Incubation: Incubate the culture under controlled conditions (temperature, pH, aeration) for a set period, allowing the bacterial enzymes to perform the allylic oxidation of the substrate.
- Extraction: After the transformation is complete, separate the bacterial cells from the culture broth via centrifugation. Extract the broth and the cells with an organic solvent like ethyl

acetate to recover the product.

- Purification: Concentrate the organic extract and purify the resulting (R)-10-hydroxycedrene using column chromatography.

This microbial method offers the advantages of high regiospecificity and stereoselectivity, providing a green chemistry alternative to traditional synthesis.[7]

Figure 3: Pathway of microbial transformation of α -cedrene to sec-**cedrenol**.

Conclusion

The discovery of **cedrenol** followed a logical, albeit lengthy, progression from the identification of the major components of cedarwood oil to its more minor constituents. Its isolation, traditionally achieved through the physical process of fractional distillation, has been a cornerstone of the flavor and fragrance industry. The advent of biotechnological methods, such as microbial transformation, represents a significant advancement, offering a highly selective and environmentally benign route to specific **cedrenol** isomers. This guide provides the foundational knowledge and detailed protocols essential for professionals working with this valuable natural product.

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